

# Sophoranone vs other Sophora flavonoids

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## Compound Focus: Sophoranone

CAS No.: 23057-55-8

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## An Overview of Sophora Flavonoids

*Sophora* species, such as *S. flavescens* (Kushen) and *S. japonica*, are rich sources of diverse flavonoids, which are a major focus of pharmacological research due to their wide-ranging biological activities [1] [2]. These compounds are primarily categorized into flavanones, isoflavones, flavonols, and chalcones [3].

The following table summarizes some key flavonoids and their reported activities. Please note that this is not a comparison to **Sophoranone**, but a summary of other prominent compounds in the genus.

| Flavonoid Compound             | Sophora Species      | Core Biological Activities (In Vitro/In Vivo) | Key Experimental Findings   |
|--------------------------------|----------------------|---|---|
| Rutin [4] [5]                  | <i>S. japonica</i>   | Anticancer, Antioxidant                       | Strong binding to MAPK1 protein (Interaction energy: -77.15 kcal/mol); potential multitarget anticancer agent via PI3K-Akt and MAPK pathways [4]. |
| Luteolin-7-O-gentiobioside [4] | <i>S. flavescens</i> | Anticancer                                    | Very strong binding to MAPK1 (Interaction energy: -79.20 kcal/mol); lowest calculated binding free energy (-153.78 kcal/mol) [4].                 |

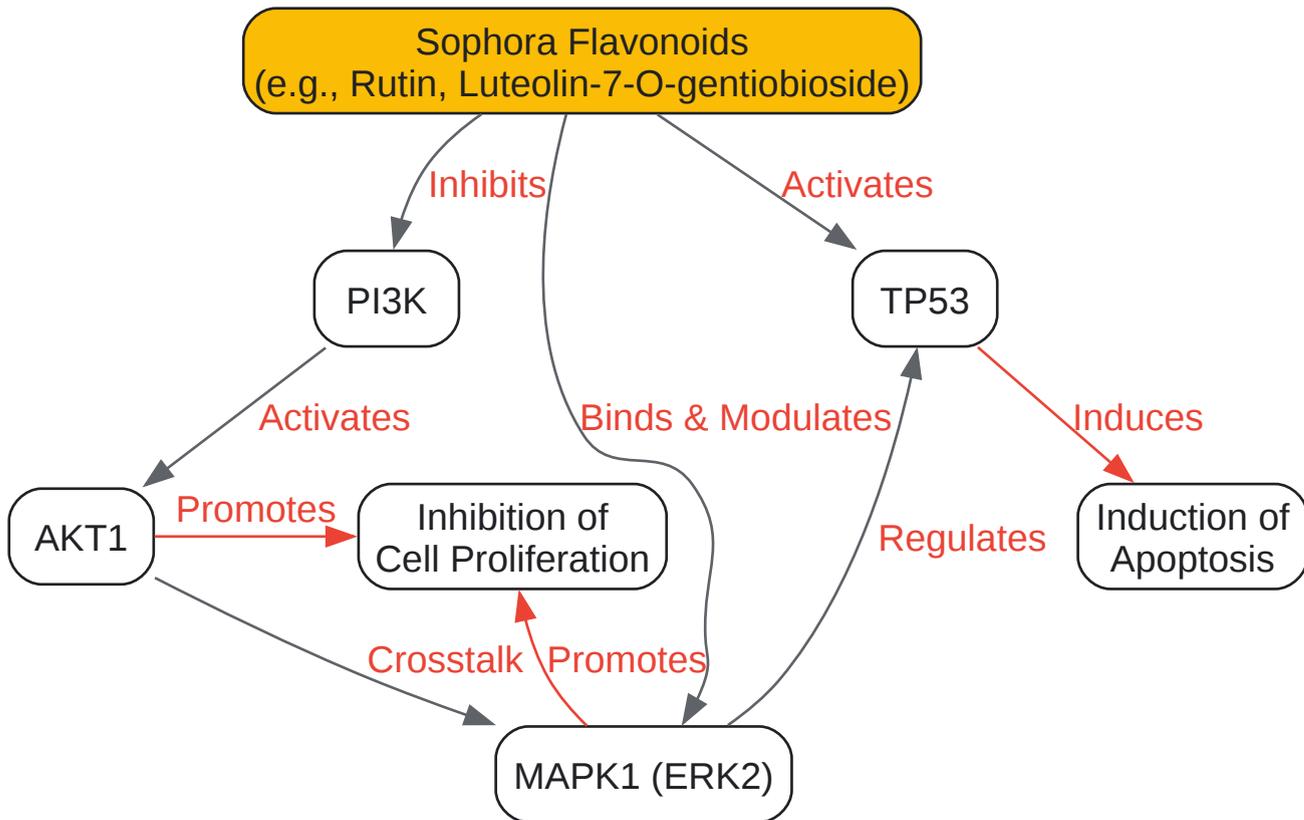
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|---------------------------------|----------------------|---|--|
| Novel Cyclohexyl Flavanones [3] | <i>S. flavescens</i> | Anti-inflammatory                             | Two new compounds ( <b>17 &amp; 18</b> ) showed significant NO production inhibition in LPS-induced RAW264.7 cells (IC50: 4.6 - 14.4 $\mu$ M) [3]. |
| Genistein [6]                   | <i>S. japonica</i>   | Anti-osteoporosis                             | Prevented bone density loss and improved trabecular structure in ovariectomized (OVX) rat models [6].  |
| Sophoricoside [6]               | <i>S. japonica</i>   | Anti-osteoporosis, Estrogenic                 | Showed potent estrogenic proliferative activity in MCF-7 cells and anti-osteoporosis effects in OVX rats [6].                                      |
| Prenylated Flavonoids [3]       | <i>S. flavescens</i> | Antiproliferative                             | Multiple compounds inhibited growth of HepG2 liver cancer cells; one showed potent activity (IC50: 0.46 $\mu$ M) [3].                              |

## Experimental Insights and Methodologies

The biological data for these flavonoids are derived from established experimental models. Here are the key methodologies referenced in the studies:

- Anticancer Mechanism Evaluation:** Network pharmacology combined with molecular docking and dynamics simulations is a common approach. For example, one study identified key anticancer targets (TP53, AKT1, MAPK1) and pathways (PI3K-Akt, MAPK) for *S. flavescens* flavonoids. Binding stability was confirmed through 100-ns molecular dynamics simulations [4].
- Anti-inflammatory Assay:** The inhibitory activity on nitric oxide (NO) production is widely used. This involves treating macrophage cell lines (e.g., RAW264.7) with lipopolysaccharide (LPS) to induce inflammation, then measuring NO levels in the presence of test compounds [3].
- Anti-osteoporosis Models:** Efficacy is often tested in ovariectomized (OVX) rats, which model postmenopausal osteoporosis. Key endpoints include measurements of bone mineral density (BMD), bone mineral content (calcium, phosphorus), and trabecular microarchitecture [6].
- Antiproliferative Screening:** Cytotoxicity against human cancer cell lines (e.g., HepG2 for liver cancer) is assessed using standard assays like MTT or CCK-8 to determine IC50 values [3].

Based on the identified mechanisms of action for *Sophora* flavonoids, the following diagram illustrates a proposed multitarget anticancer pathway that integrates findings from the network pharmacology study [4].



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## Research Implications and Next Steps

The absence of specific data on **Sophoranone** in the current search highlights a potential gap in the publicly available literature. To advance your comparative guide, I suggest the following:

- **Refine Your Search Strategy:** **Sophoranone** may be known by a different systematic name or be a specialized compound from a specific *Sophora* species. Searching patent databases or chemical registries (like SciFinder or Reaxys) could yield more specific information.
- **Focus on Structural Analogs:** The prenylated flavonoids and novel structures with unusual B-rings (like those from *S. flavescens*) [3] may share structural or functional similarities with **Sophoranone**. Investigating these could provide valuable indirect comparison points.
- **Explore Broader Context:** The strong evidence for other *Sophora* flavonoids in targeting critical cancer pathways [4], inflammation [3], and osteoporosis [6] underscores the genus's potential. Your

guide could effectively position **Sophoranone** within this promising chemical family once its data becomes available.

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## References

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